

Navigating the Safety Landscape of Phenoxyethanol-d4: A Technical Guide

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Compound of Interest

Compound Name: *Phenoxyethanol-d4*

Cat. No.: *B572686*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling guidelines for **Phenoxyethanol-d4**. The information presented is primarily based on the extensive data available for its non-deuterated analogue, Phenoxyethanol, and is intended to serve as a robust framework for the safe use of **Phenoxyethanol-d4** in a laboratory setting. It is crucial to recognize that while the chemical properties are expected to be very similar, the toxicological and reactivity profiles of deuterated compounds can occasionally differ. Therefore, all handling should be conducted with the utmost care and under the supervision of qualified personnel.

Hazard Identification and Classification

Phenoxyethanol-d4 is anticipated to share the hazard profile of Phenoxyethanol. Based on available data for the non-deuterated compound, it is classified as:

- Harmful if swallowed[1]
- Causes serious eye damage[1]
- May cause respiratory irritation[2]

Exposure to Phenoxyethanol has been associated with a range of reactions from eczema to severe allergic reactions.[3] Infant oral exposure can acutely affect nervous system function.[3]

Hazard Statements:

- H302: Harmful if swallowed
- H318: Causes serious eye damage
- H335: May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing mist or vapors.[2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear eye protection/face protection.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P405: Store locked up.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Phenoxyethanol. These values should be considered as close approximations for **Phenoxyethanol-d4**.

Property	Value
Appearance	Colorless to pale yellow liquid[2]
Odor	Mild, slightly rose-like
Molecular Weight	138.17 g/mol [4]
Boiling Point	237 - 250 °C[1][2]
Melting Point	11 - 14 °C[1][4]
Flash Point	96 - 130 °C[1][2]
Density	1.100 - 1.107 g/cm ³ at 20 °C[2]
Vapor Pressure	0.03 - 0.04 mbar at 20-25 °C[1][2]
Solubility in Water	30 g/L at 20 °C[1]
Partition Coefficient (log Pow)	1.107

Toxicological Data

The toxicological data for Phenoxyethanol are summarized below. It is important to handle **Phenoxyethanol-d4** with the same level of caution.

Endpoint	Value	Species
Acute Oral LD50	1.30 - 2740 mg/kg[5][6]	Rat
Aquatic Toxicity LC50 (fish)	220 mg/L (96 hr)[2]	-
Aquatic Toxicity EC50 (daphnia)	500 mg/L (48 hr)[2]	-
Aquatic Toxicity ErC50 (algae)	625 mg/L (72 hr)[2]	-

In subchronic oral toxicity studies in rats, signs of toxicity included reduced body weights and increased liver, kidney, and thyroid weights.[5] Undiluted Phenoxyethanol is a strong eye irritant.[5]

Experimental Protocols: Safe Handling and Emergency Procedures

Standard Handling Protocol

This protocol outlines the essential steps for safely handling **Phenoxyethanol-d4** in a laboratory setting.

- Engineering Controls: Always handle **Phenoxyethanol-d4** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[7\]](#) Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Body Protection: Wear a lab coat or chemical-resistant apron.
- Handling Procedures:
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Avoid breathing vapors or mist.[\[2\]](#)
 - Do not eat, drink, or smoke in the work area.[\[8\]](#)
 - Ground all equipment containing the material to prevent electrostatic discharge.[\[2\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[\[2\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[\[1\]](#)
 - Store locked up.[\[2\]](#)

Emergency Spill Response Protocol

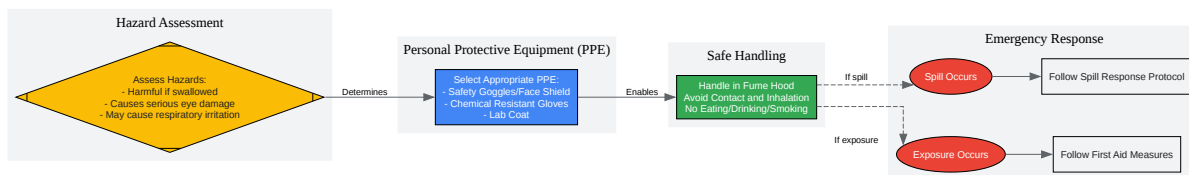
- Evacuation: Evacuate non-essential personnel from the spill area.
- Ventilation: Ensure adequate ventilation.
- Containment: For small spills, use absorbent paper or other suitable absorbent material to contain the liquid.[9]
- Cleanup:
 - Carefully pick up the absorbent material.
 - Place the contaminated material in a sealed, vapor-tight plastic bag for disposal.[9]
 - Clean the spill area with soap and water.
- Personal Protection: Wear appropriate PPE, including respiratory protection if vapors are present, during cleanup.
- Waste Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[2]

First Aid Measures

- If Swallowed: Call a poison center or doctor immediately.[2] Rinse mouth.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- If on Skin: Wash off with plenty of water.[1] Remove contaminated clothing.

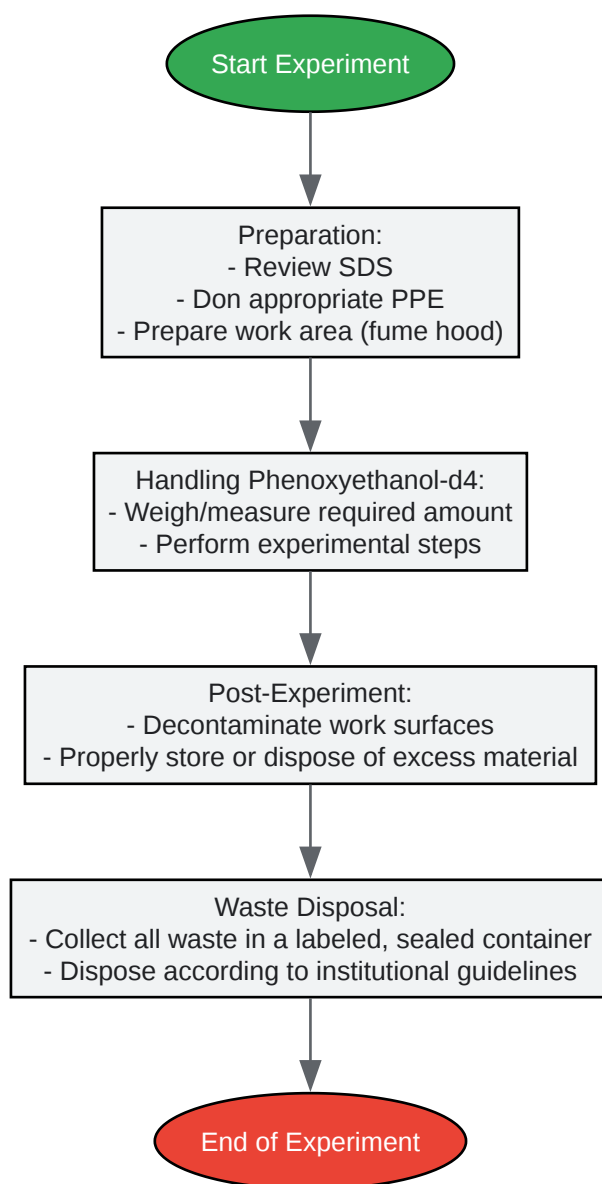
Visualized Safety Workflows

The following diagrams illustrate key safety and logical workflows for handling **Phenoxyethanol-d4**.



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Caption: Hazard Identification and Response Workflow for **Phenoxyethanol-d4**.



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Caption: A logical workflow for a typical experiment involving **Phenoxylethanol-d4**.

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